

Application of Sulfinalol in Cardiovascular Disease Research: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Sulfinalol

Cat. No.: B1215634

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Introduction

Sulfinalol is a pharmacological agent characterized by a dual mechanism of action, functioning as both a beta-adrenoceptor antagonist and a direct vasodilator.[1][2] This unique combination of activities makes it a compound of interest in cardiovascular research, particularly in the study of hypertension and other cardiovascular diseases. **Sulfinalol** has demonstrated antihypertensive effects in preclinical models and exhibits direct vasodilator properties that are, at least in part, mediated through beta-adrenergic receptors.[3]

These application notes provide an overview of **Sulfinalol**'s known characteristics and offer generalized protocols for its investigation in a research setting. Due to the limited availability of detailed public data on **Sulfinalol**, some of the methodologies described are based on standard practices for the evaluation of beta-blockers and vasodilators and may require optimization for this specific compound.

Physicochemical and Pharmacokinetic Properties

A summary of the available data on the pharmacokinetic parameters of **Sulfinalol** in various animal models is presented below.

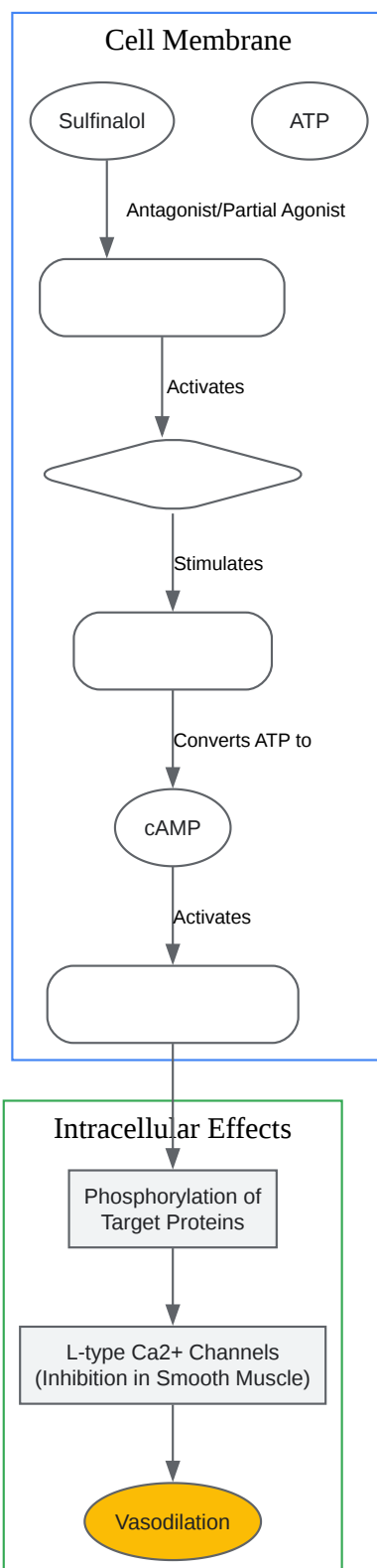
Parameter	Species	Value	Citation
Time to Peak Blood Level (oral)	Rat, Dog, Monkey	1.0 hour	[4]
Plasma Half-life (intact drug)	Dog	Biphasic: 0.55 and 6.2 hours	[4]
Excretion (24h, oral)	Rat	42.5% in urine, 31.8% in feces	[4]
Excretion (10 days, oral)	Dog	53.8% in urine, 41.2% in feces	[4]
Excretion (9 days, oral)	Monkey	57.8% in urine, 38.0% in feces	[4]

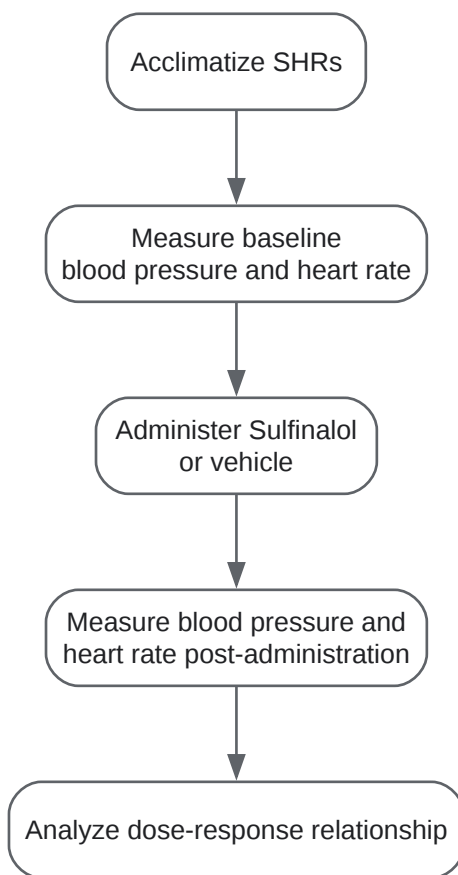
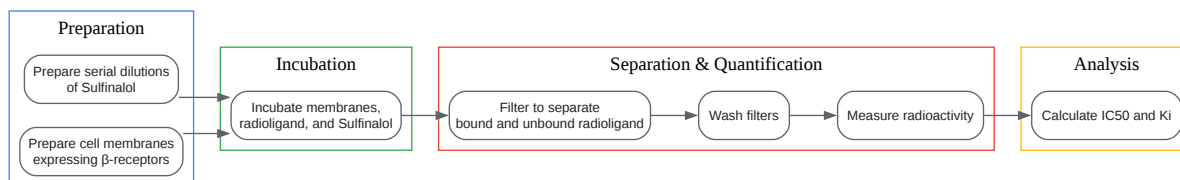
Metabolism: **Sulfinalol** is metabolized into several compounds, including sulfide and sulfone metabolites, as well as desmethyl**sulfinalol**.^[4] In dogs, urinary metabolites are primarily glucuronide conjugates of **sulfinalol** and desmethyl**sulfinalol**.^[4] In monkeys, the major urinary metabolites include desmethyl**sulfinalol** and its sulfate and glucuronide conjugates.^[4] The biological activity of these metabolites has not been extensively reported in publicly available literature.

Mechanism of Action & Signaling Pathways

Sulfinalol's primary mechanism of action involves the antagonism of beta-adrenergic receptors, which is a well-established therapeutic approach for various cardiovascular diseases.^{[5][6][7]} Additionally, it possesses intrinsic vasodilator activity.^{[1][2]} Studies have shown that the vasodilator and hypotensive effects of **Sulfinalol** are attenuated by pretreatment with propranolol, a non-selective beta-blocker, suggesting that its vasodilatory action is mediated, at least in part, through the activation of vascular beta-receptors.^[3]

The downstream signaling pathways following beta-adrenoceptor modulation are complex and tissue-specific. A simplified, generalized pathway is depicted below.





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